

Application Notes and Protocols for In Vitro Assays of Capeserod Hydrochloride

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Compound of Interest

Compound Name: *Capeserod hydrochloride*

Cat. No.: *B1668276*

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Introduction

Capeserod hydrochloride, also known as SL65.0155, is a potent and selective partial agonist of the serotonin 5-HT₄ receptor.^{[1][2]} It exhibits high affinity for the human 5-HT₄ receptor and demonstrates partial agonism in functional assays by stimulating cyclic AMP (cAMP) production.^{[1][2]} Developed initially for neurological disorders, its unique mechanism of action has led to its investigation for gastrointestinal indications.^[3] These application notes provide detailed protocols for key in vitro assays to characterize the pharmacological profile of **capeserod hydrochloride**, including its binding affinity and functional activity at the 5-HT₄ receptor, as well as its selectivity against other receptors.

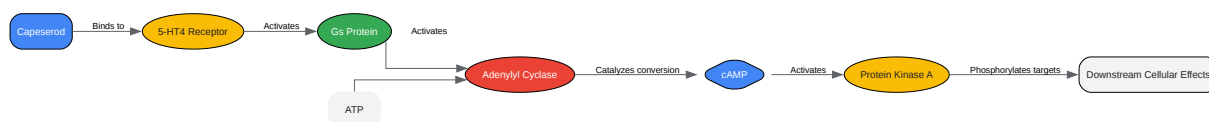
Data Presentation

Table 1: In Vitro Pharmacological Profile of Capeserod (SL65.0155)

Parameter	Receptor	Species	Value	Assay Type
Binding Affinity (Ki)	5-HT4	Human	0.6 nM	Radioligand Binding Assay
Functional Activity	5-HT4b, 5-HT4e	Human	Partial Agonist (40-50% of Serotonin's maximal effect)	cAMP Production Assay
Functional Activity	5-HT4	Rat	Antagonist (pKb = 8.81)	Isolated Esophagus Preparation
Selectivity	Various other receptors	-	>100-fold	Radioligand Binding Assays

Signaling Pathway

The 5-HT4 receptor is a Gs-protein coupled receptor (GPCR). Upon agonist binding, such as with capeserod, the Gs alpha subunit activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). This increase in intracellular cAMP activates Protein Kinase A (PKA), leading to the phosphorylation of various downstream targets and subsequent cellular responses.



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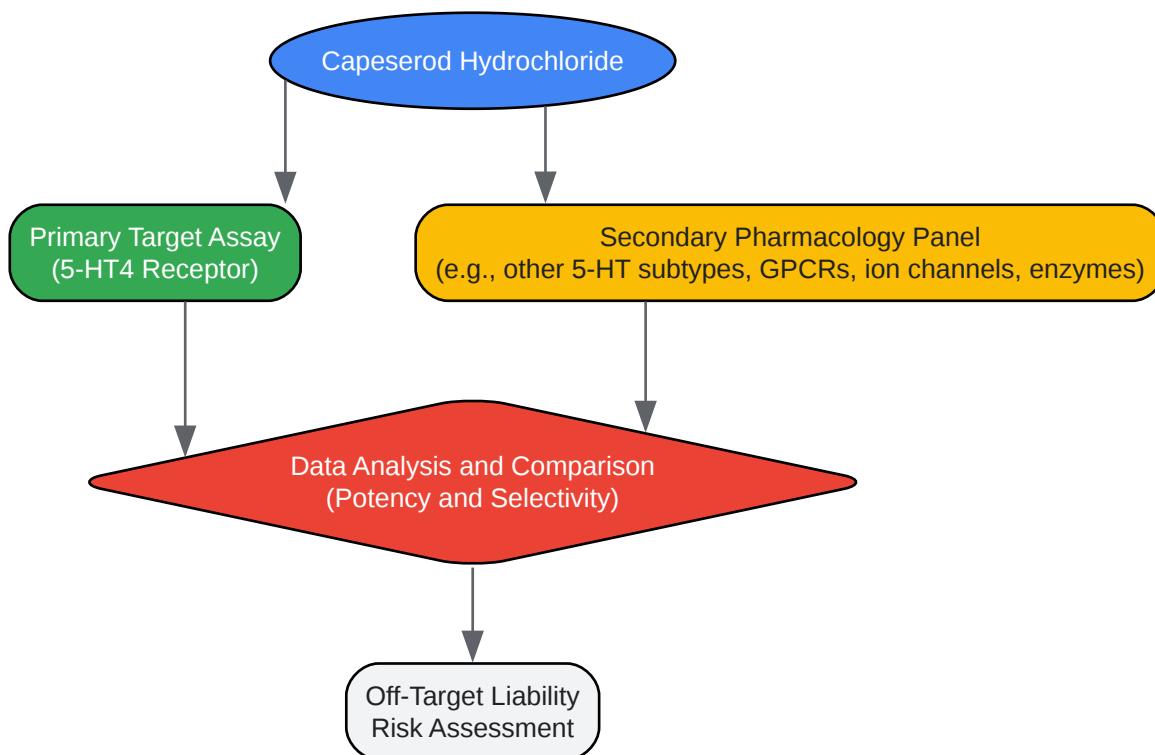
Capeserod activates the 5-HT4 receptor signaling cascade.

Experimental Protocols

Radioligand Binding Assay for 5-HT4 Receptor Affinity

This protocol determines the binding affinity (K_i) of **capeserod hydrochloride** for the human 5-HT4 receptor.

Experimental Workflow:



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References

- 1. SL65.0155, a novel 5-hydroxytryptamine(4) receptor partial agonist with potent cognition-enhancing properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. First Wave BioPharma Announces Exclusive Global License [[globenewswire.com](https://www.globenewswire.com)]
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